

An In-depth Technical Guide to the Thermal Stability of Dimethyl Tetradecanedioate

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Compound of Interest

Compound Name: *Dimethyl tetradecanedioate*

Cat. No.: *B1583837*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the current state of knowledge regarding the thermal stability of **dimethyl tetradecanedioate** (CAS No. 5024-21-5). While **dimethyl tetradecanedioate** is a stable diester under standard conditions, a thorough review of publicly available scientific literature and safety data reveals a notable absence of specific experimental data on its thermal decomposition profile, such as from Thermogravimetric Analysis (TGA) or Differential Scanning Calorimetry (DSC). This document summarizes the known physical and chemical properties of **dimethyl tetradecanedioate**, presents detailed, representative experimental protocols for TGA and DSC that can be applied to assess its thermal stability, and outlines a general workflow for such an evaluation. This guide is intended to serve as a foundational resource for researchers and professionals requiring an understanding of the thermal properties of this compound for applications in polymer chemistry, drug development, and materials science.

Introduction

Dimethyl tetradecanedioate is a long-chain aliphatic diester with the chemical formula C₁₆H₃₀O₄.^{[1][2]} It serves as a versatile building block in the synthesis of various polymers, such as polyesters and polyamides, where it can impart flexibility and hydrophobicity. Its application extends to specialty chemicals, plasticizers, and as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.^[3] Understanding the thermal stability of this

compound is critical for determining safe handling and storage conditions, defining processing parameters in manufacturing, and predicting its behavior in final product formulations.

Despite its industrial relevance, specific data regarding the decomposition temperature and thermal degradation pathways of **dimethyl tetradecanedioate** are not readily available in scientific literature or standard safety documentation. This guide aims to bridge this gap by providing the necessary context and methodologies for researchers to conduct their own thermal stability assessments.

Physicochemical Properties of Dimethyl Tetradecanedioate

A summary of the key physical and chemical properties of **dimethyl tetradecanedioate** is presented in Table 1. This data has been compiled from various chemical suppliers and databases. It is important to note the consistent lack of a reported decomposition temperature.

Property	Value	Source(s)
CAS Number	5024-21-5	[1] [2] [4]
Molecular Formula	C ₁₆ H ₃₀ O ₄	[1] [2] [4]
Molecular Weight	286.41 g/mol	[1] [2] [3]
Appearance	White to almost white powder or crystal	[3]
Melting Point	43 °C	[3]
Boiling Point	196 °C at 10 mmHg	[5]
Flash Point	146.4 °C	[5]
Decomposition Temperature	No data available	

Thermal Stability Assessment: Experimental Protocols

The following sections detail standardized, representative methodologies for Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), which are primary techniques for evaluating the thermal stability of solid organic compounds like **dimethyl tetradecanedioate**.

Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to determine the onset of thermal decomposition, identify degradation steps, and quantify the mass loss at various temperatures.

Objective: To determine the thermal decomposition profile of **dimethyl tetradecanedioate**.

Instrumentation: A calibrated thermogravimetric analyzer (e.g., Mettler Toledo TGA/SDTA 851e or similar).

Methodology:

- **Sample Preparation:**
 - Ensure the **dimethyl tetradecanedioate** sample is homogenous and representative.
 - Weigh approximately 5-10 mg of the sample into a clean, tared alumina or platinum crucible. The exact mass should be recorded precisely.
- **Instrument Setup:**
 - Place the sample crucible onto the TGA balance mechanism.
 - Purge the furnace with a high-purity inert gas (e.g., Nitrogen or Argon) at a constant flow rate (typically 20-50 mL/min) to prevent oxidative degradation.
 - The initial temperature is typically set to ambient (e.g., 25-30 °C).
- **Thermal Program:**
 - Equilibrate the sample at the initial temperature for 5-10 minutes.

- Heat the sample from the initial temperature to a final temperature (e.g., 600 °C) at a constant linear heating rate. A common heating rate for such analysis is 10 °C/min.
- Continuously record the sample mass and temperature throughout the experiment.
- Data Analysis:
 - Plot the sample mass (or mass percentage) as a function of temperature.
 - The onset temperature of decomposition is determined from the point of initial significant mass loss. This can be calculated using the tangent method on the TGA curve.
 - The temperature at which 5% mass loss occurs (T5%) is often reported as a measure of initial decomposition.
 - The derivative of the TGA curve (DTG curve) can be plotted to identify the temperatures of maximum decomposition rates for each degradation step.

Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to detect thermal events such as melting, crystallization, glass transitions, and decomposition, and to quantify the enthalpy changes associated with these events.

Objective: To determine the melting point, enthalpy of fusion, and identify any exothermic decomposition events for **dimethyl tetradecanedioate**.

Instrumentation: A calibrated differential scanning calorimeter (e.g., TA Instruments Q100 or similar).

Methodology:

- Sample Preparation:
 - Weigh approximately 2-5 mg of the **dimethyl tetradecanedioate** sample into a clean, tared aluminum DSC pan.

- Hermetically seal the pan to ensure a closed system, especially if volatilization is expected before decomposition. For decomposition studies, a pinhole lid may be used to allow for the release of gaseous products.
- Instrument Setup:
 - Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.
 - Purge the cell with a high-purity inert gas (e.g., Nitrogen or Argon) at a constant flow rate (typically 20-50 mL/min).
- Thermal Program:
 - Equilibrate the sample at a temperature well below its melting point (e.g., 0 °C).
 - Heat the sample at a constant linear rate (e.g., 10 °C/min) to a temperature beyond its melting point but below the expected decomposition temperature (e.g., 200 °C) to characterize the melt.
 - Cool the sample back to the initial temperature at a controlled rate (e.g., 10 °C/min).
 - Perform a second heating scan, often up to a higher temperature (e.g., 400-500 °C), to observe any exothermic decomposition events that occur after melting.
- Data Analysis:
 - Plot the heat flow as a function of temperature.
 - The melting point is determined as the onset or peak temperature of the endothermic melting transition.
 - The enthalpy of fusion (ΔH_{fus}) is calculated by integrating the area of the melting peak.
 - Any sharp, exothermic peaks at higher temperatures are indicative of decomposition. The onset temperature and enthalpy of this exotherm provide information about the energy released during decomposition.

Visualization of Thermal Stability Assessment Workflow

The following diagram illustrates a generalized workflow for the thermal stability assessment of a chemical compound like **dimethyl tetradecanedioate**.

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Caption: Workflow for Thermal Stability Assessment.

Conclusion

While **dimethyl tetradecanedioate** is generally considered to be a stable compound, this guide highlights the critical lack of specific, publicly available data on its thermal decomposition. The provided physicochemical properties serve as a baseline for understanding its behavior at moderate temperatures. For applications requiring processing at elevated temperatures or for comprehensive safety assessments, it is imperative that experimental thermal analysis be performed. The detailed TGA and DSC protocols outlined in this document provide a robust framework for researchers and drug development professionals to generate the necessary data to ensure the safe and effective use of **dimethyl tetradecanedioate** in their work.

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